

Introduction: A Scientist's Perspective on Decyl 2-Chloroacetate

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Compound of Interest

Compound Name: Decyl 2-chloroacetate

CAS No.: 6974-05-6

Cat. No.: B1361533

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Decyl 2-chloroacetate (CAS No. 6974-05-6) is an ester of decanol and chloroacetic acid, presenting as a colorless to pale yellow liquid with a characteristic fruity odor.^[1] Its molecular structure, featuring a 10-carbon decyl chain and a reactive chloroacetate group, makes it a valuable intermediate in organic synthesis.^[1] However, the very features that lend to its synthetic utility—the chlorinated acetyl group—also necessitate a rigorous and informed approach to its handling. This guide moves beyond a simple recitation of safety data sheet (SDS) points, aiming to provide researchers, scientists, and drug development professionals with a deeper, mechanistic understanding of the hazards and the causality behind the recommended safety protocols. Our focus is on building a self-validating system of safety, grounded in the physicochemical properties of the molecule itself.

Chemical Identity and Physicochemical Properties

A foundational understanding of a chemical's properties is the first step in predicting its behavior, both in a reaction vessel and in the event of an unintentional release. The long decyl chain renders the molecule hydrophobic and gives it a relatively low solubility in water, while making it soluble in organic solvents like ethanol and ether.^[1]

Table 1: Physicochemical Data for **Decyl 2-Chloroacetate**

Property	Value	Source
CAS Number	6974-05-6	[2]
Molecular Formula	C ₁₂ H ₂₃ ClO ₂	[2]
Molecular Weight	234.76 g/mol	[2]
Appearance	Colorless to pale yellow liquid	[1]
Odor	Sweet, fruity	[1]
Boiling Point	274.5 °C at 760 mmHg	[2]
Flash Point	147.2 °C	[2]
Density	0.972 g/cm ³	[2]

| Water Solubility | Low [[1] |

Note: Data is for **decyl 2-chloroacetate**. Related compounds like dodecyl chloroacetate have different properties. For instance, dodecyl chloroacetate has a molecular weight of 262.81 g/mol .[3]

Hazard Identification and GHS Classification

While a specific, comprehensive Safety Data Sheet for **decyl 2-chloroacetate** is not readily available in public databases, aggregated information from suppliers and data for the closely related analogue, dodecyl chloroacetate, provides a clear hazard profile through the Globally Harmonized System (GHS).[3] The primary hazards are associated with ingestion and contact with skin and eyes.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement	Source
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	[3]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[3]

| Serious Eye Damage/Irritation | Category 2 | H319: Causes serious eye irritation |[3] |

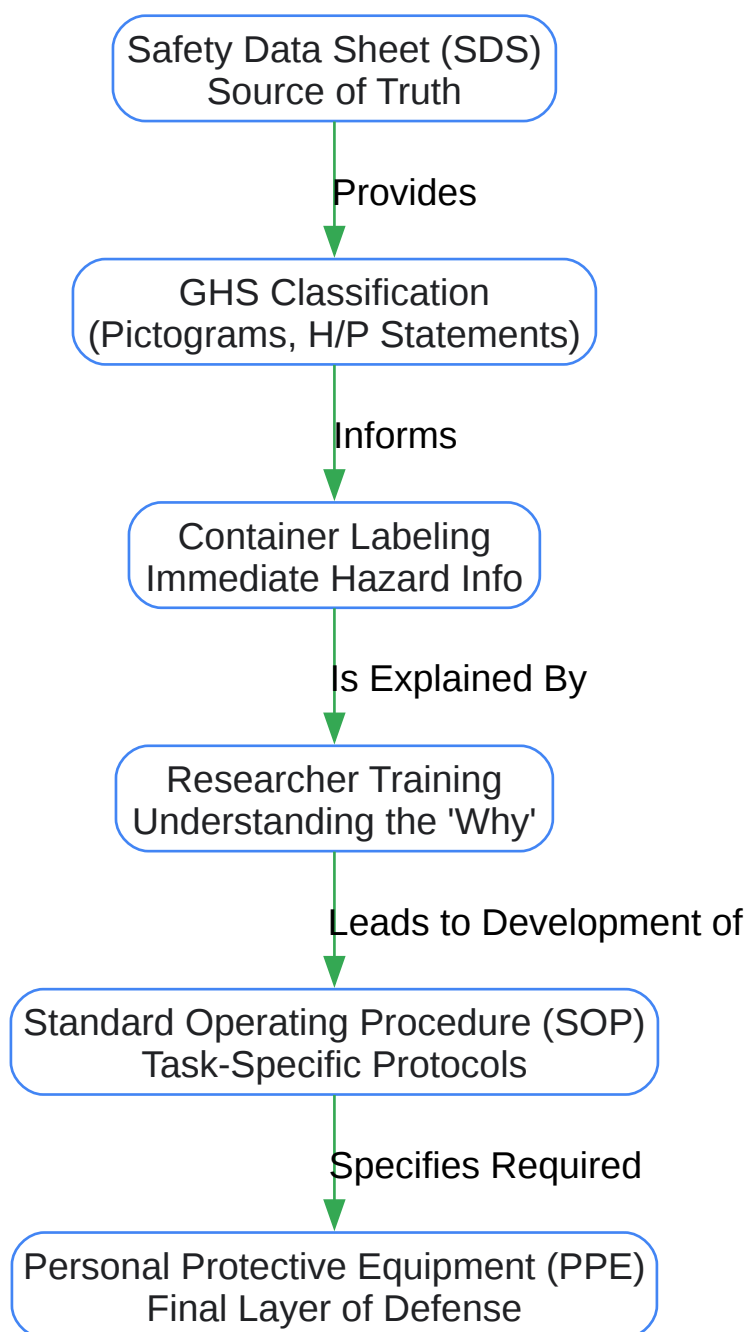
Signal Word: Warning[3]

Hazard Pictogram:

The toxicity profile is largely driven by the chloroacetate moiety. Chloroacetic acid, a precursor, is classified as toxic if swallowed, in contact with skin, or if inhaled, and causes severe skin burns and eye damage.[4] While the esterification to a long-chain alcohol mitigates the corrosivity, the underlying potential for irritation and toxicity remains.

Hazard Communication Workflow

Effective safety relies on the clear transmission of hazard information from its source (the SDS) to practical application in the lab.



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Caption: Workflow for translating SDS data into safe lab practices.

Handling and Storage: Proactive Risk Mitigation

The principle of proactive mitigation dictates that safety measures should be designed to prevent exposure before it occurs.

Engineering Controls

The primary engineering control for handling **decyl 2-chloroacetate** is to work within a certified chemical fume hood.[5] This prevents the inhalation of any potential vapors or aerosols. An eyewash station and a safety shower must be readily accessible in any area where the chemical is stored or used.[6]

Personal Protective Equipment (PPE)

The selection of PPE is a critical barrier against exposure.

- **Eye Protection:** Chemical splash goggles are mandatory.[6] In situations with a higher risk of splashing, a face shield should be worn in addition to goggles.[7]
- **Skin Protection:** Wear appropriate chemical-resistant gloves. Given the molecule's nature, nitrile gloves are a common choice, but one should always consult a glove compatibility chart for the specific chemical. A lab coat or chemical-resistant apron is required to protect clothing and skin.[6]
- **Respiratory Protection:** If work must be performed outside a fume hood (which is strongly discouraged), a NIOSH/MSHA-approved respirator with an appropriate cartridge for organic vapors should be used.[6]

Storage Requirements

Proper storage is essential to maintain chemical integrity and prevent hazardous situations.

- **Container:** Store in a tightly closed, original container.[6]
- **Location:** Keep in a dry, cool, and well-ventilated area.[5]
- **Ignition Sources:** Although the flash point is relatively high (147.2 °C), it is still a combustible liquid.[2] Store away from heat, sparks, open flames, and other sources of ignition.[5][8]
- **Incompatibilities:** Segregate from incompatible materials such as strong acids, bases, oxidizing agents, and reducing agents to prevent potentially hazardous reactions.[5]

Emergency Procedures: A Systematic Response Protocol

In the event of an exposure or spill, a rapid and correct response is crucial.

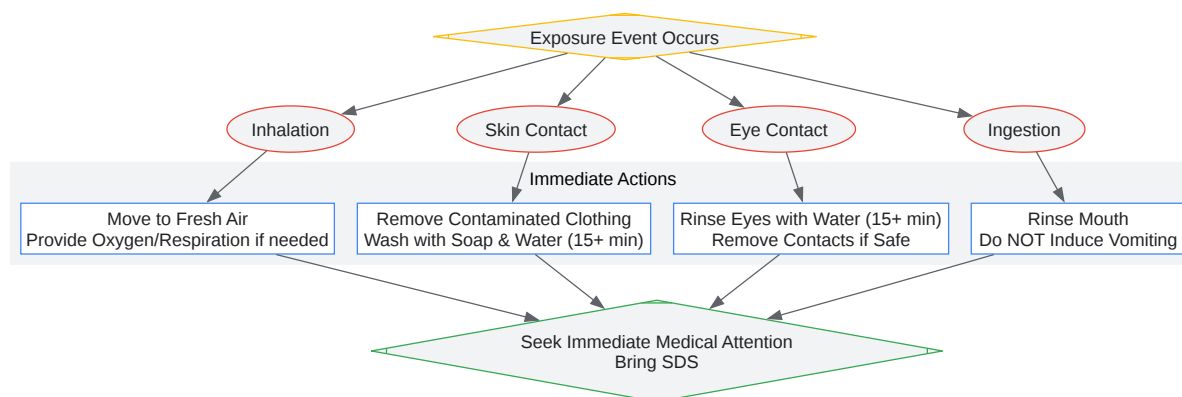
First-Aid Measures

Protocol 1: First Aid for **Decyl 2-Chloroacetate** Exposure

- General Advice: Move the victim from the danger area. If symptoms persist or in case of doubt, seek immediate medical attention. Show the safety data sheet to the attending physician.[9]
- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult or has stopped, provide artificial respiration. Call a physician immediately.[4][6]
- In Case of Skin Contact: Immediately take off all contaminated clothing.[4] Wash the affected area thoroughly with soap and plenty of water for at least 15 minutes.[6][7] Seek medical aid, as untreated irritation can be difficult to manage.[4]
- In Case of Eye Contact: Immediately rinse the eyes cautiously with plenty of water for at least 15 minutes, holding the eyelids open.[10] Remove contact lenses if present and easy to do so. Continue rinsing.[4] Seek immediate attention from an ophthalmologist.[11]
- If Swallowed: Rinse the mouth thoroughly with water.[4] Do NOT induce vomiting.[10] If the victim is conscious and alert, give 2-4 cupfuls of water or milk.[6] Call a physician or poison control center immediately.[10]

Emergency Response Logic

This diagram illustrates the decision-making process for first responders in the lab.



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Caption: Decision tree for first-aid response to chemical exposure.

Accidental Release Measures

Protocol 2: Spill Response for **Decyl 2-Chloroacetate**

- Ensure Personal Protection: Before addressing the spill, don the appropriate PPE as described in Section 3, including respiratory protection if ventilation is inadequate.[12]
- Ventilate the Area: Ensure adequate ventilation.[5]
- Contain the Spill: Use a non-combustible, inert absorbent material such as sand, diatomaceous earth, or universal binding agents to contain the spill.[5][12] Cover drains to prevent entry into the sewer system.[11][12]
- Clean Up: Use non-sparking tools to collect the absorbed material.[5] Place the waste into a suitable, labeled, and closed container for disposal.[5][12]

- Decontaminate: Clean the spill area thoroughly.
- Disposal: Dispose of the waste material through a licensed disposal company, in accordance with local, state, and federal regulations.[13]

Toxicological and Stability Information

Toxicological Profile

The toxicological effects are inferred from GHS classifications. "Harmful if swallowed" (Acute Tox. 4) indicates significant toxicity upon ingestion.[3] Skin and eye irritation (Category 2) suggests that contact can cause inflammation, redness, and discomfort, but not the severe, irreversible damage associated with corrosive materials.[3] There is no data to suggest carcinogenicity, mutagenicity, or reproductive toxicity for this specific compound.[4]

Reactivity and Stability

Decyl 2-chloroacetate is stable under normal storage conditions.[6] However, it is incompatible with strong acids, bases, and oxidizing/reducing agents.[5] Hazardous decomposition can occur upon heating, leading to the release of irritating gases and vapors, including carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen chloride (HCl) gas.[5]

Conclusion

The safe handling of **decyl 2-chloroacetate** is not a matter of memorizing rules but of understanding principles. By appreciating its identity as a combustible, hydrophobic ester with a reactive chloroacetate group, researchers can intuitively grasp the rationale behind using a fume hood, wearing appropriate PPE, and segregating it from incompatible materials. The protocols provided in this guide are built on this foundation of scientific integrity and causality, empowering drug development professionals to create a self-validating culture of safety in the laboratory.

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